

Personal protective equipment for handling 3-Bromobenzyl alcohol

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Compound of Interest

Compound Name: 3-Bromobenzyl alcohol

Cat. No.: B105401

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Essential Safety and Handling Guide for 3-Bromobenzyl Alcohol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides immediate and essential safety and logistical information for handling **3-Bromobenzyl alcohol**, including detailed operational and disposal plans.

Chemical Profile and Hazards

3-Bromobenzyl alcohol (CAS No. 15852-73-0) is a chemical intermediate commonly used in the synthesis of pharmaceutical compounds.^[1] It is described as a colorless to light yellow liquid or a white to off-white crystalline solid.^[1] While some sources may classify it as non-hazardous, other safety data sheets (SDS) indicate that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3][4]} Given the conflicting information, it is prudent to handle **3-Bromobenzyl alcohol** with a high degree of caution, adhering to the more stringent safety precautions.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3-Bromobenzyl alcohol**.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ BrO	[2]
Molecular Weight	187.03 g/mol	[5]
Appearance	Colorless transparent liquid or white to off-white crystalline solid	[1]
Boiling Point	165 °C at 16 mmHg	
Density	1.56 g/mL at 25 °C	
Storage Temperature	Ambient temperatures, in a cool, dry, well-ventilated area	[1]

Operational Plan: Step-by-Step Handling Procedure

A structured workflow is critical to ensure safety and experimental integrity when handling **3-Bromobenzyl alcohol**.

1. Preparation and Engineering Controls:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the powder form or preparing solutions to avoid inhalation of dust or vapors.[2][6]
- Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate vicinity of any potential exposure.[2]

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear nitrile gloves. Double gloving is recommended, particularly when handling the pure compound or concentrated solutions. Change gloves immediately if they become contaminated.[2][6]
- Eye Protection: Chemical safety goggles with side shields or a face shield must be worn at all times to protect against splashes.[2][6]

- Body Protection: A long-sleeved laboratory coat made of a low-permeability fabric should be worn to protect skin and clothing.[2][6]
- Respiratory Protection: If working outside a fume hood, an N95 or higher-rated respirator is recommended to prevent inhalation of dust particles.

3. Experimental Use:

- Keep all containers of **3-Bromobenzyl alcohol** clearly labeled and tightly sealed when not in use.[2]
- Avoid direct contact with the skin, eyes, and clothing.[2]
- In case of accidental contact, follow the first-aid measures outlined in the table below.

4. Post-Experiment:

- Decontaminate all surfaces and equipment that have come into contact with **3-Bromobenzyl alcohol**.
- Remove PPE in the correct order to avoid cross-contamination: outer gloves, lab coat, inner gloves, face shield/goggles, and respirator.[6]

Emergency Procedures: First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First-Aid Measures	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[2] [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.	[2] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.	[2] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2]

Disposal Plan

Proper disposal of chemical waste is essential to protect the environment and comply with regulations.

Waste Streams:

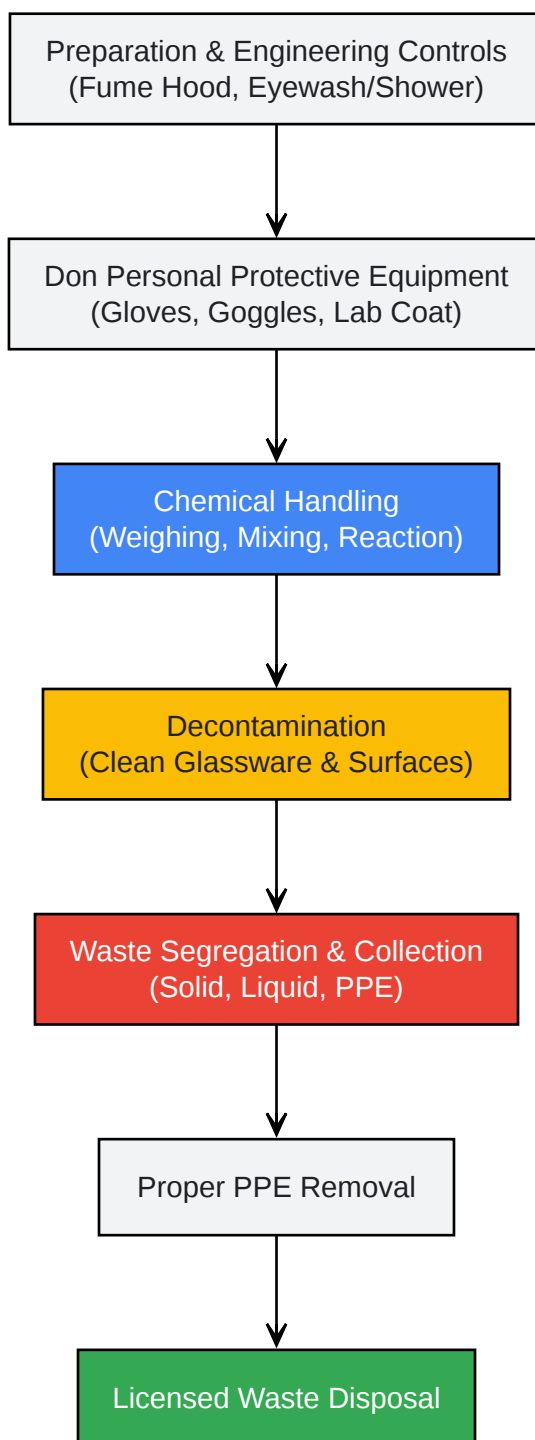
- Solid Waste: Unused **3-Bromobenzyl alcohol** powder, contaminated absorbent materials from spills.
- Liquid Waste: Solutions containing **3-Bromobenzyl alcohol** and solvents used for rinsing contaminated glassware.[\[6\]](#)

- Contaminated PPE: Used gloves, lab coats, and other disposable protective equipment.[6]

Disposal Procedures:

- Segregation: All waste streams containing **3-Bromobenzyl alcohol** must be segregated from general laboratory waste.[6]
- Labeling: Waste containers must be clearly labeled as "Hazardous Chemical Waste" and should specify "**3-Bromobenzyl Alcohol**".[6]
- Containment:
 - Solid waste should be collected in a designated, sealed, and properly labeled container.[6]
 - Liquid waste should be collected in a compatible, leak-proof, and clearly labeled container. Do not mix with incompatible waste streams.[7]
 - Contaminated PPE should be placed in a designated biohazard or chemical waste bag.[6]
- Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company. Dispose of contents and container in accordance with local, regional, and national regulations.[3][4] Do not let the chemical enter drains.[8]

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **3-Bromobenzyl alcohol**.

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